

discovery and history of vinylimidazolium ionic liquids

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Compound of Interest

Compound Name: *1-Vinyl-3-ethylimidazolium
bromide*

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A comprehensive in-depth technical guide on the discovery and history of vinylimidazolium ionic liquids is a specialized endeavor that requires synthesizing information from a multitude of primary research articles and reviews. The following guide provides a detailed overview, incorporating key milestones, synthetic methodologies, and characterization data, presented in a structured format for researchers, scientists, and drug development professionals.

Introduction to Vinylimidazolium Ionic Liquids

Ionic liquids (ILs) are a class of salts with melting points below 100 °C, often exhibiting unique properties such as low vapor pressure, high thermal stability, and tunable solvency.

Vinylimidazolium ionic liquids (VILs) are a subset of ILs characterized by the presence of a vinyl group attached to the imidazolium cation. This vinyl functionality imparts polymerizability to the ionic liquid, making VILs valuable monomers for the synthesis of poly(ionic liquid)s (PILs), which combine the intrinsic properties of ionic liquids with the mechanical stability and processability of polymers.

The history of VILs is intertwined with the broader development of ionic liquids and polymer chemistry. The initial interest in these compounds stemmed from the desire to create novel polyelectrolytes and functional materials with applications in diverse fields such as energy storage, catalysis, and biotechnology.

Discovery and Early Synthesis

The first report of a vinylimidazolium salt is often credited to a 1957 patent by Dow Chemical Company, which described the synthesis of 1-methyl-3-vinylimidazolium chloride. However, the systematic investigation of VILs as polymerizable ionic liquids began much later. A pivotal moment in the development of VILs was the work of H. Ohno and his group in the late 1990s and early 2000s, who explored the polymerization of various ionic liquid monomers.

The general synthetic strategy for VILs involves a two-step process:

- **N-Vinylation of Imidazole:** The introduction of the vinyl group onto the imidazole ring.
- **Quaternization:** The alkylation of the remaining nitrogen atom on the imidazole ring to form the desired vinylimidazolium cation.

Key Synthetic Methodologies

Several methods have been developed for the synthesis of VILs. The choice of method often depends on the desired scale, purity requirements, and the nature of the starting materials.

Method 1: Direct Vinylation with Vinyl Acetate

This method, while historically significant, is often low-yielding.

- **Reactants:** Imidazole and vinyl acetate.
- **Conditions:** High temperatures (e.g., 130 °C) in the presence of a catalyst like mercury(II) acetate and sulfuric acid.
- **Drawbacks:** Use of toxic mercury catalysts and harsh reaction conditions.

Method 2: Reaction with 2-Chloroethanol followed by Dehydrochlorination

This is a more common and higher-yielding approach.

- **Step 1 (Hydroxyethylation):** Imidazole is reacted with 2-chloroethanol to form 1-(2-hydroxyethyl)imidazole.
- **Step 2 (Dehydrochlorination):** The resulting alcohol is then treated with a strong base (e.g., sodium hydroxide) and a chlorinating agent (e.g., thionyl chloride) to generate the vinyl

group.

- Step 3 (Quaternization): The 1-vinylimidazole is subsequently quaternized with an alkyl halide (e.g., methyl iodide, ethyl bromide) to yield the final vinylimidazolium salt.

Experimental Protocol: Synthesis of 1-Ethyl-3-vinylimidazolium Bromide ([EVIM][Br])

- Part A: Synthesis of 1-Vinylimidazole. A solution of imidazole (1 mol) in a suitable solvent is reacted with 2-chloroethanol (1.1 mol) at reflux for several hours. After cooling, the solvent is removed under reduced pressure. The resulting 1-(2-hydroxyethyl)imidazole is then treated with a solution of sodium hydroxide (1.2 mol) in water, followed by the dropwise addition of thionyl chloride (1.2 mol) at low temperature (0-5 °C). The reaction mixture is stirred for several hours, and the product, 1-vinylimidazole, is extracted with an organic solvent and purified by distillation.
- Part B: Quaternization. 1-Vinylimidazole (1 mol) is dissolved in a solvent like acetonitrile. Ethyl bromide (1.1 mol) is added dropwise, and the mixture is stirred at room temperature or slightly elevated temperature until the reaction is complete (monitored by TLC or NMR). The resulting precipitate, 1-ethyl-3-vinylimidazolium bromide, is collected by filtration, washed with a non-polar solvent (e.g., diethyl ether), and dried under vacuum.

Physicochemical Properties of Vinylimidazolium Ionic Liquids

The properties of VILs are highly tunable by modifying the structure of the cation (e.g., the alkyl chain length) and the choice of the anion. These properties are crucial for their application as monomers and in other contexts.

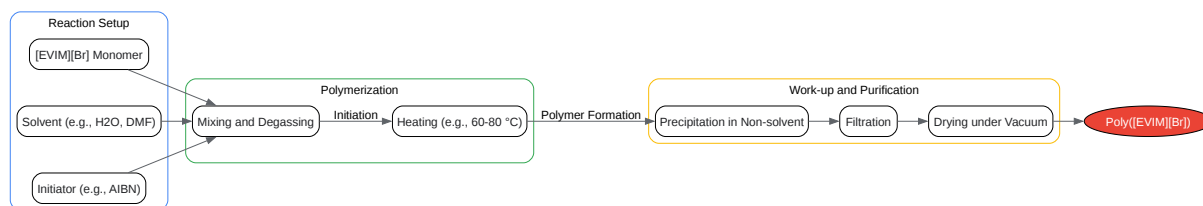
Ionic Liquid	Abbreviation	Melting Point (°C)	Decomposition Temp. (°C)	Viscosity (mPa·s at 25°C)
1-Ethyl-3-vinylimidazolium Bromide	[EVIM][Br]	78-80	>250	-
1-Butyl-3-vinylimidazolium Bromide	[BVIM][Br]	65-67	>250	-
1-Ethyl-3-vinylimidazolium Tetrafluoroborate	[EVIM][BF ₄]	< 25	>300	34
1-Butyl-3-vinylimidazolium Hexafluorophosphate	[BVIM][PF ₆]	< 25	>350	215

Data compiled from various sources. Exact values may vary depending on purity and measurement conditions.

Polymerization of Vinylimidazolium Ionic Liquids

The presence of the vinyl group allows VILs to undergo polymerization to form poly(ionic liquid)s (PILs). This can be achieved through various polymerization techniques, including free radical polymerization, reversible addition-fragmentation chain-transfer (RAFT) polymerization, and atom transfer radical polymerization (ATRP).

Experimental Workflow: Free Radical Polymerization of [EVIM][Br]



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Caption: Workflow for the free radical polymerization of a vinylimidazolium ionic liquid.

Characterization of Vinylimidazolium Ionic Liquids and their Polymers

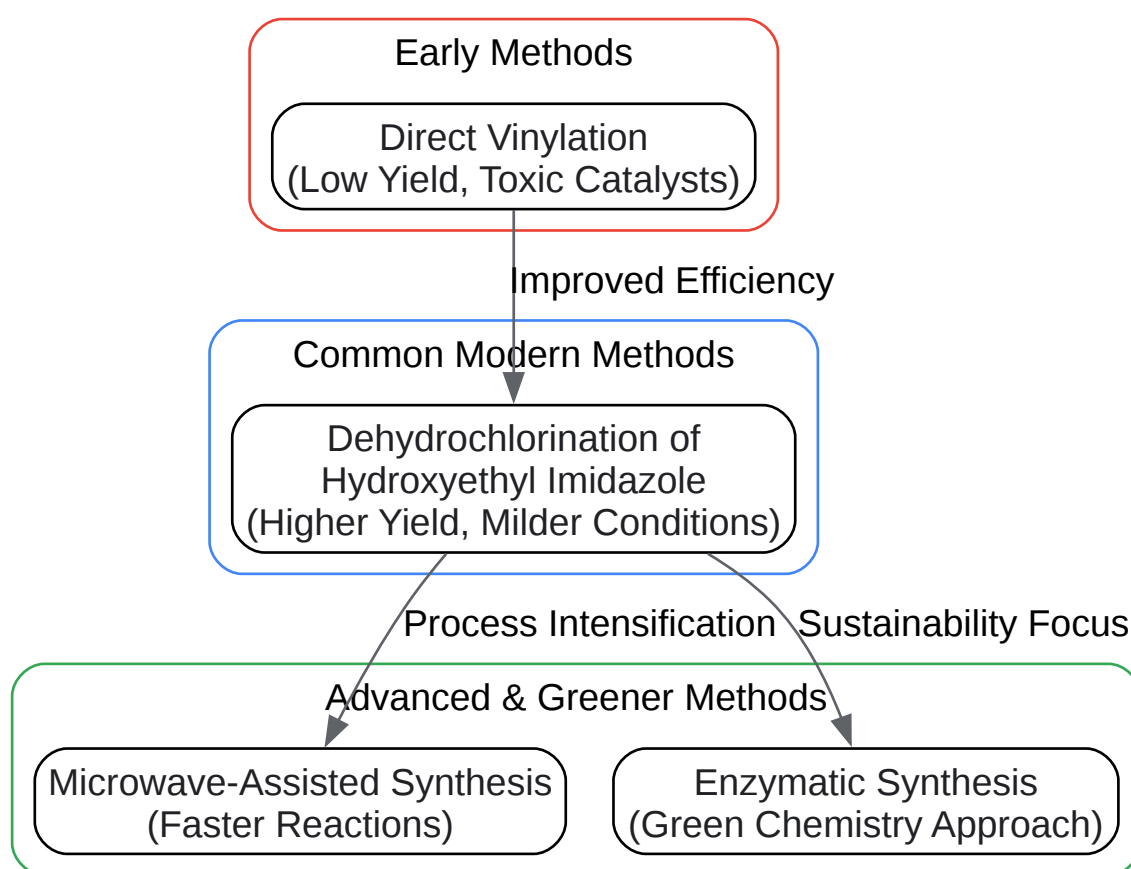
A suite of analytical techniques is employed to characterize VILs and the resulting PILs.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: (¹H and ¹³C NMR) is used to confirm the chemical structure of the VIL monomer and to monitor the conversion during polymerization.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Provides information about the functional groups present in the molecule. The disappearance of the C=C stretching vibration of the vinyl group is indicative of successful polymerization.
- Thermogravimetric Analysis (TGA): Used to determine the thermal stability of the VILs and PILs.
- Differential Scanning Calorimetry (DSC): Helps to determine the melting point of the VILs and the glass transition temperature of the PILs.

- Gel Permeation Chromatography (GPC): Used to determine the molecular weight and molecular weight distribution of the synthesized polymers.

Logical Evolution of Vinylimidazolium Ionic Liquid Synthesis

The synthetic routes for VILs have evolved to improve yield, reduce the use of hazardous materials, and increase the diversity of accessible structures.



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Caption: Evolution of synthetic strategies for vinylimidazolium ionic liquids.

Applications of Vinylimidazolium Ionic Liquids and their Polymers

The unique combination of properties has led to the exploration of VILs and PILs in a wide range of applications:

- Polymer Electrolytes: In batteries and fuel cells due to their ionic conductivity and mechanical stability.
- Gas Separation Membranes: For CO₂ capture and separation.
- Catalysis: As catalysts or catalyst supports.
- Biomaterials: In drug delivery systems and as antimicrobial agents.
- Smart Materials: In stimuli-responsive gels and coatings.

The ongoing research in this field continues to expand the historical and practical significance of vinylimidazolium ionic liquids, promising further innovations in materials science and beyond.

- To cite this document: BenchChem. [discovery and history of vinylimidazolium ionic liquids]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6593816#discovery-and-history-of-vinylimidazolium-ionic-liquids]

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